

Structure-Activity Relationship of Flupyrimin Analogues: A Technical Guide

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Compound of Interest

Compound Name: *Flupyrimin*
CAS No.: 1689566-03-7
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Abstract

Flupyrimin, a novel insecticide developed by Meiji Seika Pharma, has demonstrated a unique biological profile, including high efficacy against various insect pests and, notably, low toxicity to pollinators such as bees.[1][2][3][4] Its mode of action as a nicotinic acetylcholine receptor (nAChR) antagonist distinguishes it from many other neonicotinoid insecticides.[5][6][7] This technical guide provides an in-depth analysis of the structure-activity relationships (SAR) of **Flupyrimin** analogues, summarizing key quantitative data, detailing experimental protocols, and visualizing relevant biological pathways and experimental workflows. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in the discovery and development of novel insecticides.

Introduction to Flupyrimin

Flupyrimin, with the chemical name N-[(E)-1-(6-chloro-3-pyridinylmethyl)pyridin-2(1H)-ylidene]-2,2,2-trifluoroacetamide, is a pyridylidene-based insecticide.[5][8] It is classified by the Insecticide Resistance Action Committee (IRAC) under Group 4F as a nAChR competitive

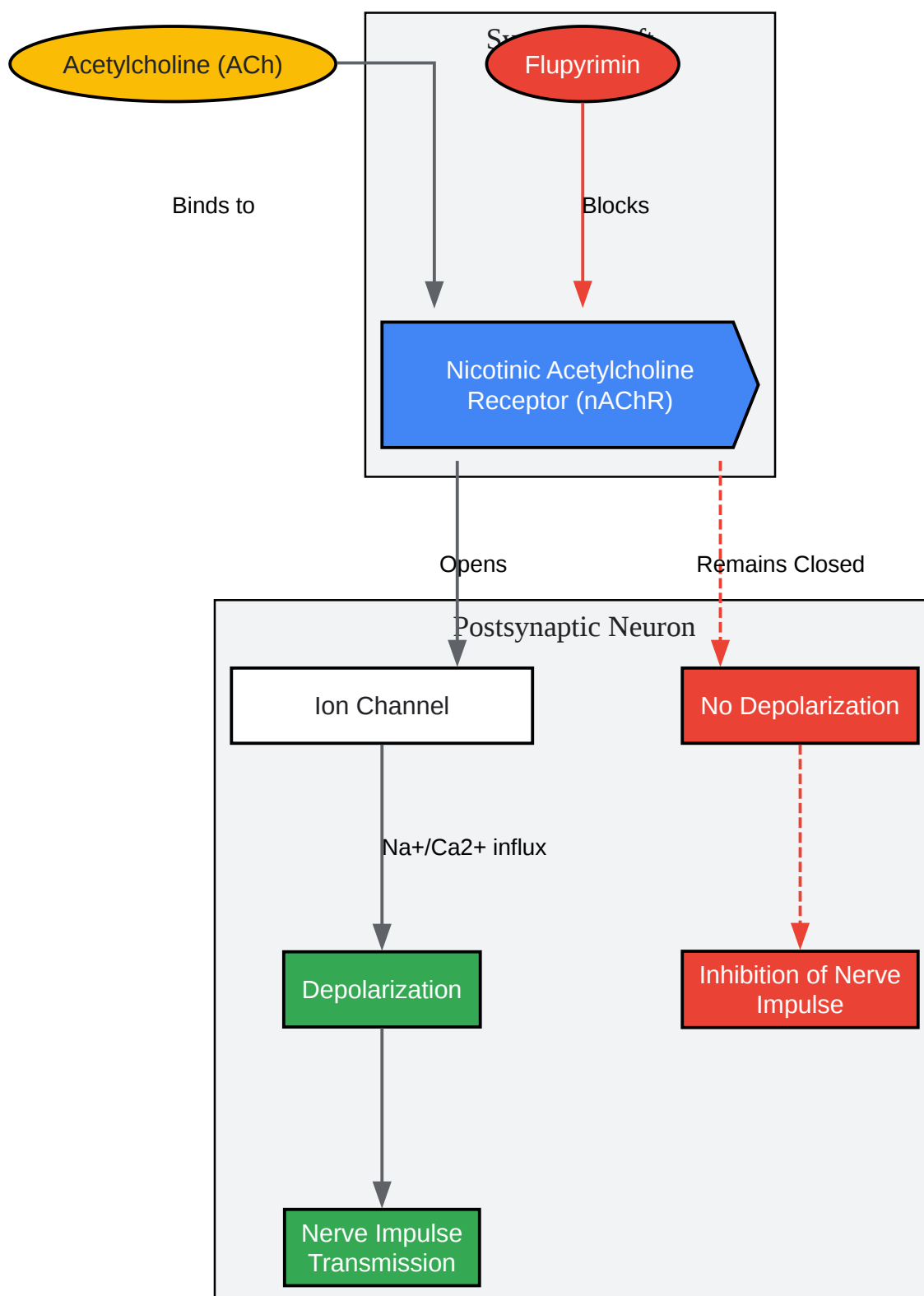
modulator.[9] A key feature of **Flupyrimin** is its effectiveness against pests that have developed resistance to other insecticides, such as imidacloprid.[3][4][5] Furthermore, its favorable safety profile towards non-target organisms, particularly pollinators, makes it a promising candidate for integrated pest management (IPM) programs.[1][2][6]

Mode of Action and Signaling Pathway

Flupyrimin acts as an antagonist at the insect nicotinic acetylcholine receptor (nAChR).[5][6][7] Unlike agonistic neonicotinoids that mimic acetylcholine (ACh) to continuously stimulate the receptor, **Flupyrimin** binds to the receptor and blocks the binding of ACh, thereby inhibiting nerve signal transmission. This disruption leads to paralysis and ultimately the death of the target insect.[10]

The binding of **Flupyrimin** to the nAChR is a critical aspect of its insecticidal activity. Studies have shown that [3H]**Flupyrimin** binds to multiple high-affinity components in insect nAChR preparations.[5][8] One of these binding sites is identical to that of imidacloprid, while another is an imidacloprid-insensitive subtype, which likely contributes to its efficacy against resistant pests.[5][8]

Below is a diagram illustrating the signaling pathway of nAChRs and the antagonistic action of **Flupyrimin**.



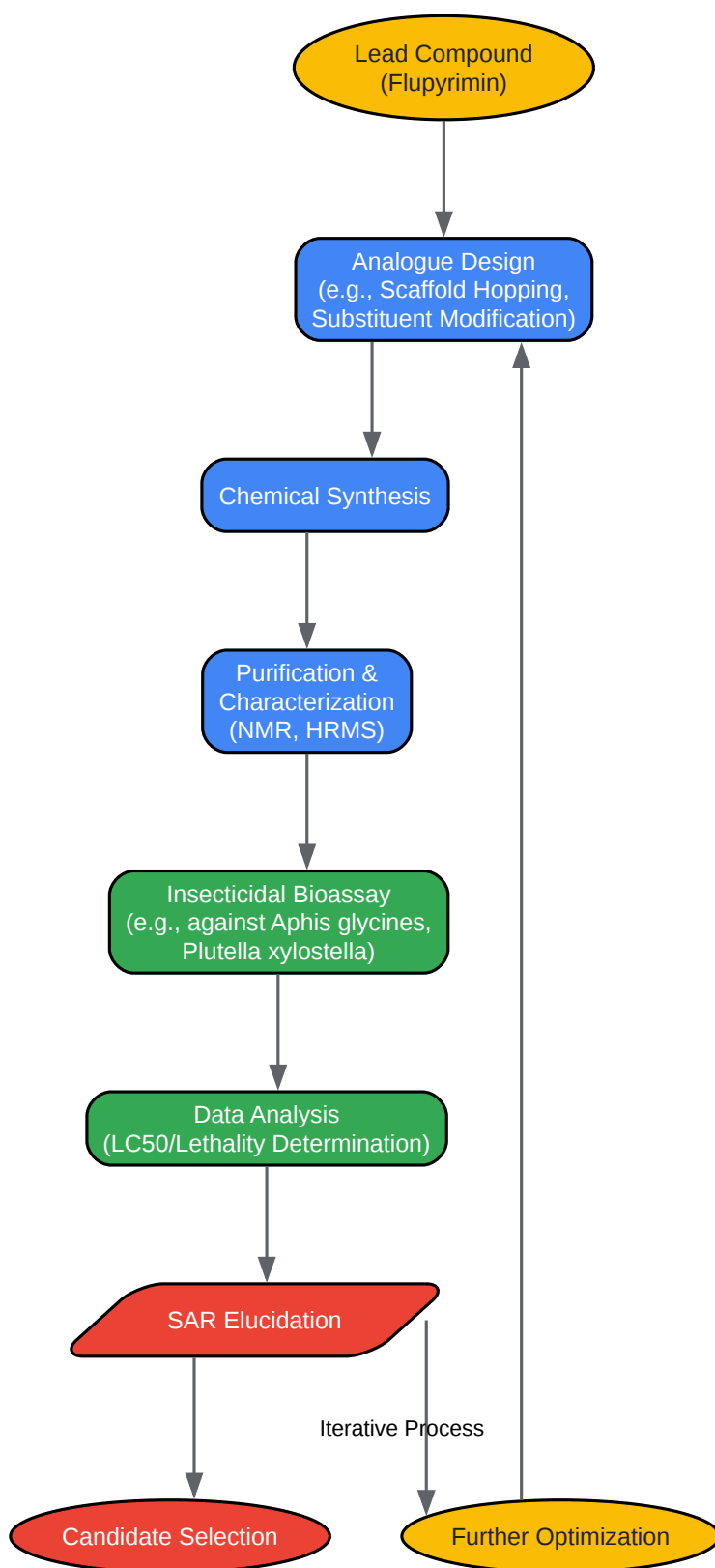
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Caption: Signaling pathway of nAChR and antagonistic action of **Flupyrimin**.

Structure-Activity Relationship (SAR) Studies

Several studies have explored the SAR of **Flupyrimin** analogues by modifying different parts of the molecule. The general approach involves synthesizing a series of derivatives and evaluating their insecticidal activity against various pests.

A typical experimental workflow for a **Flupyrimin** analogue SAR study is depicted below.



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Caption: Experimental workflow for **Flupyrimin** analogue SAR studies.

Modifications of the Amide/Sulfonamide Fragment

One study focused on replacing the amide fragment of **Flupyrimin** with a sulfonamide group. [1] This modification aimed to explore novel chemical space while retaining insecticidal activity and low bee toxicity.

Table 1: Insecticidal Activity of Sulfonamide Analogues against Aphis glycines

Compound	R	LC50 (mg/L)
Flupyrimin	-	1.23
2j	3-CF3	20.93
3a	H	>100
3b	4-Cl	>100
3c	3-CH3	>100

Data extracted from a study on novel low bee-toxicity compounds.[1]

The results indicate that while the sulfonamide analogues generally showed lower activity against Aphis glycines compared to **Flupyrimin**, compound 2j with a 3-trifluoromethylphenyl group exhibited notable insecticidal activity.[1] Molecular docking studies suggested that the sulfonamide group in these analogues did not form a hydrogen bond with a key arginine residue in the honeybee nAChR, potentially explaining their lower bee toxicity.[1]

Scaffold Hopping with Arylpyrazole Core

Another approach involved replacing the pyridinylidene-trifluoroacetamide scaffold of **Flupyrimin** with a 1-aryl-1H-pyrazol-4-yl subunit.[3][4][11] This scaffold hopping strategy aimed to discover new insecticides with potentially different modes of action or improved properties. A series of 31 such analogues were synthesized and tested against Plutella xylostella.[3][4][11]

Table 2: Insecticidal Activity of Arylpyrazole Analogues against Plutella xylostella

Compound	R1	R2	Lethality (%) at 400 µg/mL	Lethality (%) at 25 µg/mL
A3	H	2,6-diCl-4-CF3-Ph	100	-
B1	CH3	4-Cl-Ph	100	-
B2	CH3	4-Br-Ph	100	>70
B3	CH3	4-CF3-Ph	100	>70
B4	CH3	2,4-diCl-Ph	100	>70
B5	CH3	2,6-diCl-4-CF3-Ph	100	-
B6	CH3	2-Cl-5-CF3-Ph	100	-
D4	CF3	2,4-diCl-Ph	100	-
D6	CF3	2-Cl-5-CF3-Ph	100	-

Data synthesized from studies on **Flupyrimin** analogues bearing an arylpyrazole subunit.[3][4][11][12]

The bioassays revealed that many of these arylpyrazole analogues possessed excellent insecticidal activity against *Plutella xylostella*. [3][4][11] In particular, compounds B2, B3, and B4 maintained high lethality (>70%) even at a lower concentration of 25 µg/mL. [3][4][11] These findings suggest that the 1-aryl-1H-pyrazol-4-yl core is a viable replacement for the original **Flupyrimin** scaffold in developing new insecticidal compounds.

Experimental Protocols

General Synthesis of Analogues

The synthesis of **Flupyrimin** analogues generally involves multi-step chemical reactions. For the sulfonamide analogues, the key step is the reaction of a substituted benzenesulfonyl chloride with N-((6-chloropyridin-3-yl)methyl)pyridin-2-amine.[1] For the arylpyrazole analogues, the synthesis involves the construction of the pyrazole ring followed by coupling with the appropriate side chains.[3][4]

The structures of all synthesized compounds are typically confirmed using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and high-resolution mass spectrometry (HRMS).^{[1][3][4][11]}

Insecticidal Bioassays

The insecticidal activity of the synthesized analogues is evaluated through bioassays on target pest species. A common method is the leaf-dipping or diet-incorporation method.

- Leaf-Dipping Method (for *Aphis glycines*):
 - Test compounds are dissolved in a suitable solvent (e.g., DMSO) and then diluted with water containing a surfactant (e.g., Triton X-100) to the desired concentrations.
 - Fresh plant leaves are dipped into the test solutions for a few seconds and then allowed to air dry.
 - The treated leaves are placed in petri dishes containing a layer of agar.
 - A specific number of adult aphids are introduced into each petri dish.
 - The dishes are maintained at a controlled temperature and humidity.
 - Mortality is assessed after a specific period (e.g., 48 or 72 hours).
 - LC50 values are calculated using probit analysis.
- Diet-Incorporation Method (for *Plutella xylostella*):
 - An artificial diet is prepared.
 - The test compounds, dissolved in a solvent, are mixed into the diet at various concentrations.
 - The diet is poured into the wells of a multi-well plate.
 - One larva of *P. xylostella* is placed in each well.
 - The plates are sealed and kept under controlled environmental conditions.

- Larval mortality is recorded after a set period.
- Lethality percentages are calculated for each concentration.

Bee Toxicity Assays

To assess the safety of the analogues to pollinators, acute oral and contact toxicity assays are performed on honeybees (*Apis mellifera*).

- Acute Oral Toxicity:
 - Bees are starved for a few hours.
 - They are then fed a sucrose solution containing the test compound at a specific concentration.
 - Mortality is observed and recorded at different time points (e.g., 24, 48, 72 hours).
- Acute Contact Toxicity:
 - The test compound, dissolved in a volatile solvent, is applied topically to the dorsal thorax of the bees.
 - The bees are then kept in cages with access to a sucrose solution.
 - Mortality is assessed at various time intervals.

Molecular Docking Studies

To understand the interaction between the **Flupyrimin** analogues and the nAChR, molecular docking simulations are often performed.

- Protein Preparation: A 3D structure of the target receptor (or a homologous protein like the *Aplysia californica* acetylcholine-binding protein, AChBP) is obtained from a protein database or generated through homology modeling.^[5]
- Ligand Preparation: The 3D structures of the **Flupyrimin** analogues are generated and their energy is minimized.

- **Docking Simulation:** A docking program is used to predict the binding pose and affinity of the ligands within the active site of the receptor.
- **Analysis:** The docking results are analyzed to identify key interactions (e.g., hydrogen bonds, hydrophobic interactions) that contribute to the binding affinity and activity of the compounds.

Conclusion

The SAR studies of **Flupyrimin** analogues have provided valuable insights for the design of new insecticides. Key findings indicate that:

- The pyridinylidene and trifluoroacetyl moieties are important pharmacophores for high receptor affinity.[5][8]
- Replacement of the amide group with a sulfonamide can lead to compounds with good insecticidal activity and potentially lower bee toxicity.[1]
- Scaffold hopping to an arylpyrazole core can yield highly potent insecticides against lepidopteran pests.[3][4][11]

Future research in this area could focus on further optimizing the substituents on these novel scaffolds to enhance insecticidal potency and selectivity, while maintaining a favorable environmental and toxicological profile. The experimental and computational approaches outlined in this guide provide a robust framework for the continued development of next-generation insecticides based on the **Flupyrimin** template.

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